

Safe handling and storage procedures for 2-(4-Biphenyl)ethylamine

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Compound of Interest

Compound Name: 2-(4-Biphenyl)ethylamine

Cat. No.: B093827

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Application Notes and Protocols for 2-(4-Biphenyl)ethylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **2-(4-Biphenyl)ethylamine**. The information is intended to guide laboratory personnel in minimizing risks and employing this chemical compound in a safe and effective manner.

Chemical and Physical Properties

2-(4-Biphenyl)ethylamine is a primary amine with a biphenyl moiety. Its properties make it a useful building block in organic synthesis and medicinal chemistry.

Property	Value	Reference
CAS Number	17027-51-9	[1]
Molecular Formula	C ₁₄ H ₁₅ N	[1]
Molecular Weight	197.28 g/mol	[1]
Appearance	White to off-white solid/powder	[1]
Melting Point	50-54 °C	[1]
Boiling Point	Not available	
Solubility	Soluble in water, ethanol, and chloroform; insoluble in ether.	
pKa (Predicted)	9.81 ± 0.10	[2]

Safety and Hazard Information

2-(4-Biphenyl)ethylamine is classified as an irritant. Appropriate personal protective equipment (PPE) and handling procedures are essential to ensure laboratory safety.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source:[3]

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this compound. The following PPE is recommended:

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If dusts are generated, a NIOSH-approved respirator with a particulate filter may be necessary.

Toxicology Data (Estimated)

No specific LD50 data is available for **2-(4-Biphenyl)ethylamine**. The following table provides acute toxicity data for the related compound, phenethylamine, in mice, which may serve as a conservative estimate of potential toxicity.

Compound	Route	LD50 (mg/kg)	Species	Reference
Phenethylamine	Intraperitoneal	125-200	Mouse	[4]
Phenethylamine	Oral	325	Mouse	[4]

Note: This data is for a structurally related compound and should be used for estimation purposes only. All necessary safety precautions should be taken when handling **2-(4-Biphenyl)ethylamine**.

Storage and Handling Procedures

Proper storage and handling are crucial for maintaining the stability and integrity of **2-(4-Biphenyl)ethylamine**.

Procedure	Recommendation
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances. Recommended storage temperature is between 10°C and 25°C.
Handling	Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Wash thoroughly after handling.
Incompatibilities	Strong oxidizing agents, acids, and acid chlorides.

Experimental Protocol: Synthesis of N-(2-(4-biphenyl)ethyl)acetamide

This protocol details the N-acetylation of **2-(4-Biphenyl)ethylamine** to form N-(2-(4-biphenyl)ethyl)acetamide, a derivative with potential biological activity.^{[5][6]}

Materials and Reagents

- **2-(4-Biphenyl)ethylamine**
- Acetic anhydride
- Triethylamine (or another suitable base)
- Dichloromethane (DCM) or other suitable aprotic solvent
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography

- Ethyl acetate and hexanes for chromatography

Equipment

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography
- NMR spectrometer and/or mass spectrometer for product characterization

Procedure

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve **2-(4-Biphenyl)ethylamine** (1.0 eq) in dichloromethane. Place the flask in an ice bath and stir the solution.
- **Addition of Reagents:** To the cooled solution, add triethylamine (1.2 eq) followed by the dropwise addition of acetic anhydride (1.1 eq).
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
 - Quench the reaction by slowly adding saturated aqueous sodium bicarbonate solution.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Wash the organic layer sequentially with water and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

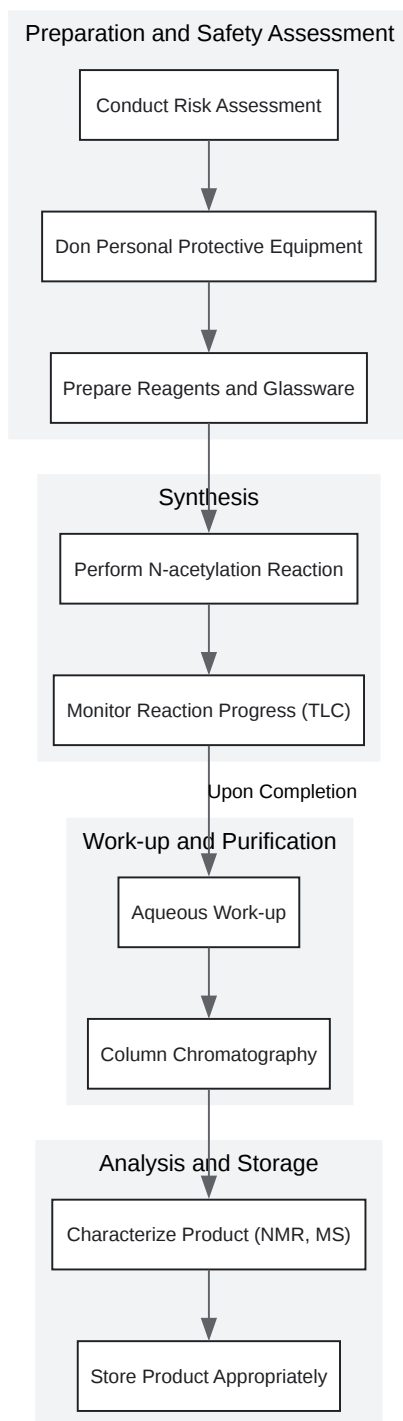
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude product.
- Purification: Purify the crude N-(2-(4-biphenyl)ethyl)acetamide by silica gel column chromatography using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).
- Characterization: Confirm the structure and purity of the final product using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Visualizations

Workflow for Safe Handling and Synthesis

The following diagram illustrates the logical workflow from initial risk assessment to the final synthesized product, emphasizing safety at each step.

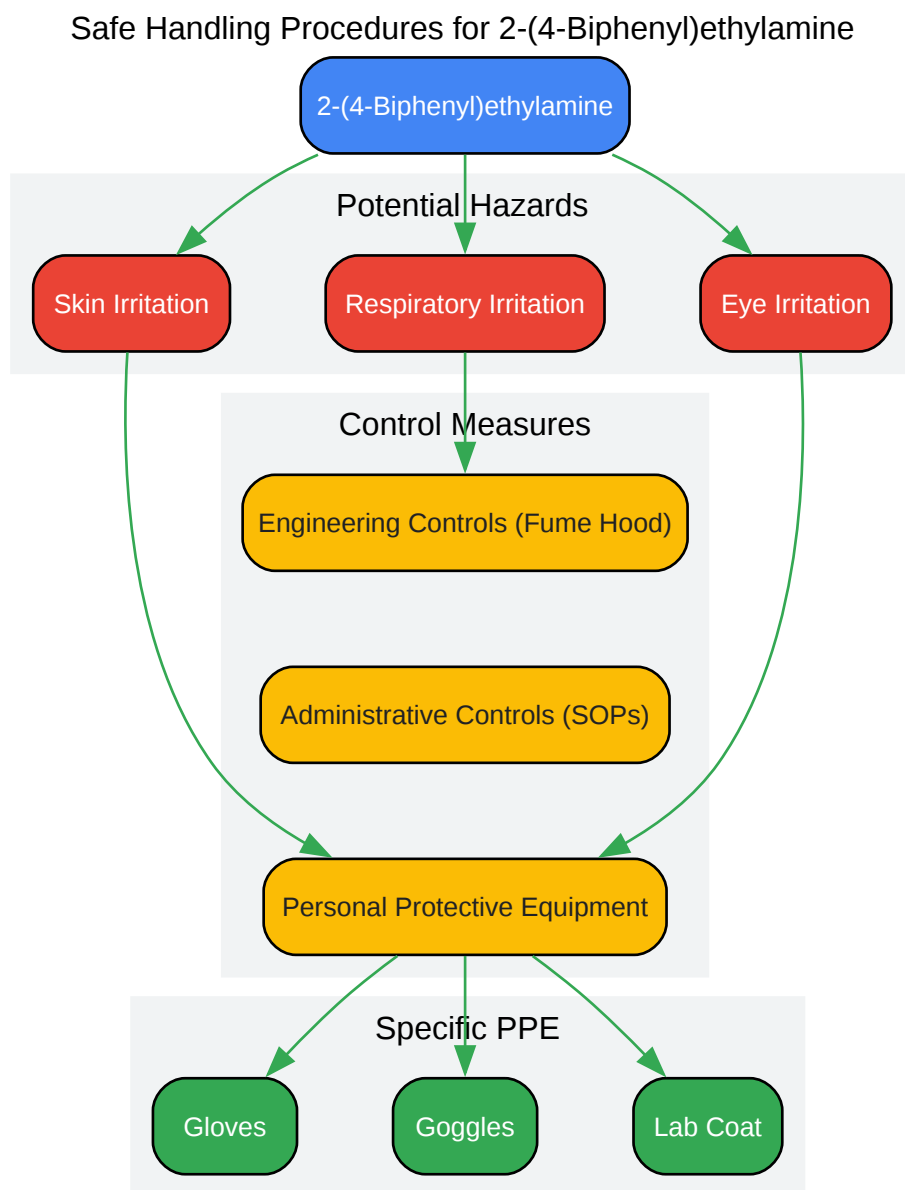
Workflow for Synthesis of N-(2-(4-biphenyl)ethyl)acetamide

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Caption: Workflow for the synthesis of N-(2-(4-biphenyl)ethyl)acetamide.

Logical Relationship for Safe Handling

This diagram outlines the key considerations for the safe handling of **2-(4-Biphenyl)ethylamine**.



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Caption: Key considerations for handling **2-(4-Biphenyl)ethylamine** safely.

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